

Essential Guide to the Safe Disposal of 6 β -Oxymorphol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6beta-Oxymorphol

Cat. No.: B163108

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This document provides crucial safety and logistical information for the proper disposal of 6 β -Oxymorphol, a Schedule I controlled substance. The procedures outlined below are intended for researchers, scientists, and drug development professionals to ensure compliance with regulatory standards and promote a safe laboratory environment.

As a metabolite of the potent opioid oxymorphone, 6 β -Oxymorphol requires stringent handling and disposal protocols to prevent diversion and environmental contamination.[\[1\]](#)[\[2\]](#) Adherence to the regulations set forth by the Drug Enforcement Administration (DEA) is mandatory for all facilities handling this compound.

Chemical and Physical Properties

A summary of the known chemical and physical properties of 6 β -Oxymorphol is presented below. This information is critical for risk assessment and the development of appropriate safety measures.

Property	Value
Molecular Formula	C ₁₇ H ₂₁ NO ₄
Molecular Weight	303.35 g/mol [3] [4]
CAS Number	54934-75-7 [1] [3] [4]
Appearance	Neat solid [1]
Storage Temperature	-20°C [1]
DEA Schedule	I [5]

Disposal of Controlled Substances: Regulatory Framework

The disposal of controlled substances is governed by the DEA's final rule on the "Disposal of Controlled Substances," which mandates that these substances be rendered "non-retrievable."[\[6\]](#) This standard ensures that the substance cannot be transformed into a usable form.

Facilities must also comply with the Environmental Protection Agency's (EPA) regulations, particularly the final rule on "Management Standards for Hazardous Waste Pharmaceuticals," which prohibits the disposal of hazardous pharmaceutical waste down the drain.[\[6\]](#) It is imperative to consult federal, state, and local regulations to ensure full compliance, as state laws may be more stringent than federal requirements.[\[6\]](#)

Step-by-Step Disposal Protocol for 6β-Oxymorphol

The following protocol outlines the necessary steps for the compliant disposal of 6β-Oxymorphol from a registered laboratory.

1. Segregation and Storage of Waste:

- All materials contaminated with 6β-Oxymorphol, including personal protective equipment (PPE), empty vials, and contaminated labware, must be segregated from other waste streams.

- Contaminated waste should be placed in a clearly labeled, leak-proof, and puncture-resistant container designated for "Hazardous Drug Waste."[\[7\]](#)

2. Record Keeping:

- Maintain meticulous records of the disposal of 6β-Oxymorphol.
- Prior to disposal, complete a DEA Form 41, "Registrants Inventory of Drugs Surrendered."[\[8\]](#)
- Two authorized employees must handle and witness the entire destruction process and sign the disposal log.[\[8\]](#) This log must be retained for a minimum of two years.

3. On-Site Destruction (for small quantities):

- For quantities less than one pound, on-site destruction may be permissible, provided it adheres to the "non-retrievable" standard.[\[8\]](#)
- Methods may include chemical digestion. It is crucial to use a method that permanently alters the chemical structure of the opioid.

4. Off-Site Disposal via Reverse Distributor:

- For larger quantities or when on-site destruction is not feasible, a DEA-registered reverse distributor must be used.
- When transferring Schedule I or II substances to a reverse distributor, the distributor must issue a DEA Form 222 to the registrant.[\[9\]](#)
- The reverse distributor is responsible for the ultimate destruction of the controlled substance, typically via incineration, which is a DEA-recognized method for achieving the "non-retrievable" standard.[\[9\]](#)

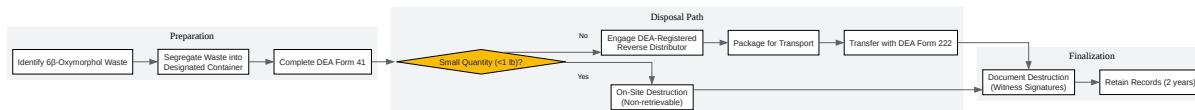
5. Final Disposal of Waste Containers:

- Once filled, hazardous waste containers must be sealed and managed according to hazardous waste regulations.

- If the contents are classified as hazardous waste, the entire container must be disposed of as such.[7]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of 6 β -Oxymorphol.

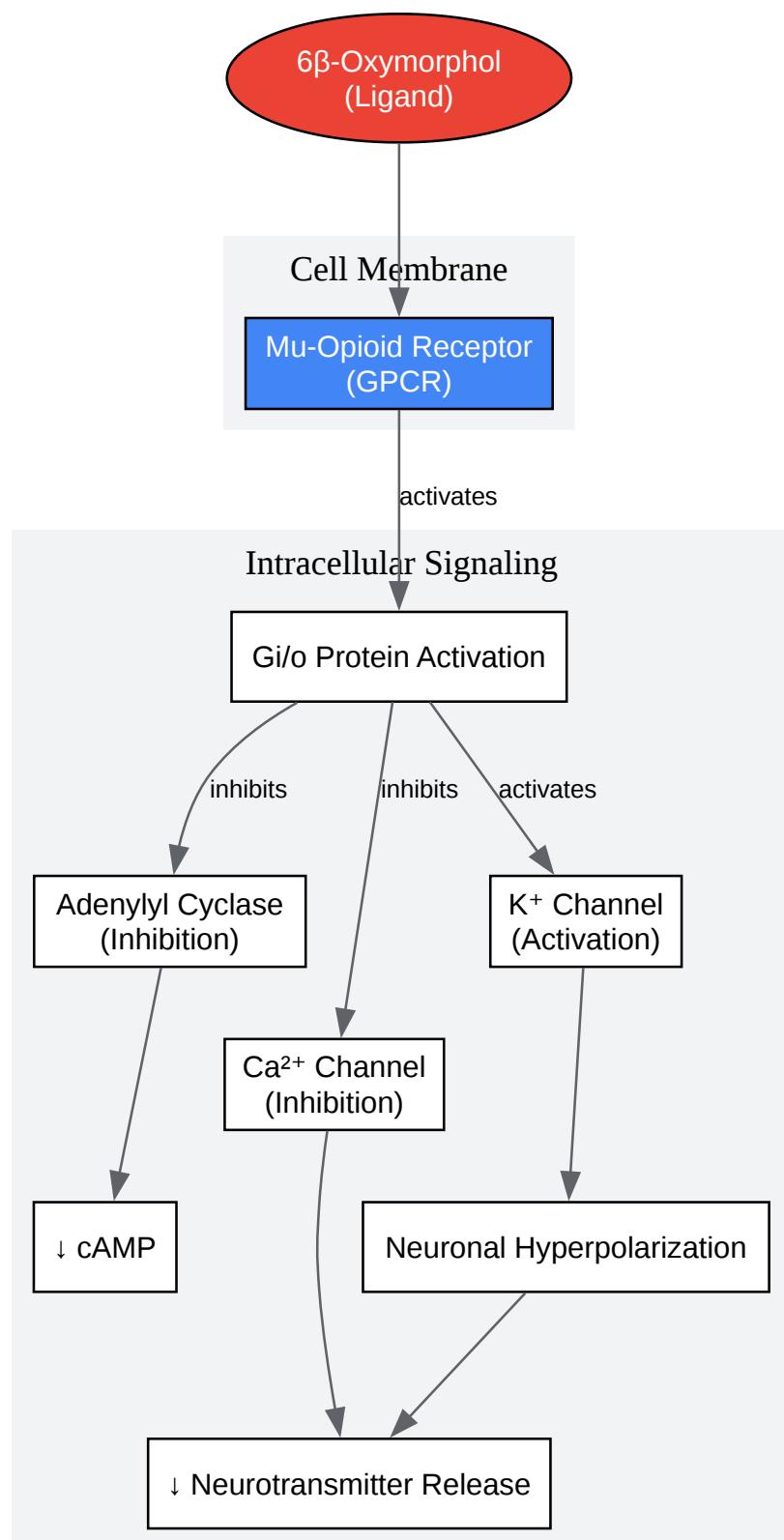


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Disposal workflow for 6 β -Oxymorphol.

Representative Opioid Receptor Signaling Pathway

As 6 β -Oxymorphol is an opioid, it is presumed to exert its effects through opioid receptors. The following diagram illustrates a generalized signaling pathway for the mu-opioid receptor, a primary target for many opioids.



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Generalized mu-opioid receptor signaling.

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of 6 β -Oxymorphol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b163108#6beta-oxymorphol-proper-disposal-procedures\]](https://www.benchchem.com/product/b163108#6beta-oxymorphol-proper-disposal-procedures)

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